1H NMR Characterization Guide: 2-Methoxy-2-(1-methylcyclopropyl)propan-1-amine

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Compound of Interest

Compound Name:	*2-Methoxy-2-(1-methylcyclopropyl)propan-1-amine*
Cat. No.:	*B13287756*

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Executive Summary

Characterizing **2-Methoxy-2-(1-methylcyclopropyl)propan-1-amine** presents a unique spectroscopic challenge due to its compact quaternary center and the presence of a chiral axis that renders adjacent methylene protons diastereotopic. This guide compares the performance of different solvent systems ($CDCl_3$ vs. DMSO-d_6 vs. C_6D_6) in resolving these complex signals.

While standard $CDCl_3$ protocols are common, our analysis suggests they are often insufficient for GMP-level validation of this specific intermediate due to signal overlap in the high-field aliphatic region. This guide recommends a multi-solvent approach to unambiguously assign the diastereotopic "fingerprint" of the amine backbone.

Chemical Profile & Structural Logic

Before interpreting spectra, one must understand the magnetic environment created by the molecule's connectivity.

- Chiral Center (C2): The quaternary carbon at position 2 is bonded to four distinct groups: (1) Methoxy,[1][2][3][4] (2) Methyl,[4][5][6] (3) 1-Methylcyclopropyl, and (4) Aminomethyl.[3] This

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chirality induces magnetic non-equivalence in the adjacent protons.

- Cyclopropyl Anisotropy: The cyclopropyl ring creates a unique shielding cone, shifting its own protons and neighbors upfield (0.2 – 0.6 ppm).

Structural Assignment Key

Label	Moiety	Proton Count	Multiplicity	Expected Shift (δ)
H-1	-NH_2 (Amine)	2H	Broad s	1.0 - 1.5 (Solvent dependent)
H-2a, H-2b	-CH_2-N (Methylene)	2H	dd (AB System)	2.6 - 2.9
H-3	-OCH_3 (Methoxy)	3H	Singlet	3.1 - 3.3
H-4	C2-CH_3 (Methyl)	3H	Singlet	1.0 - 1.2
H-5	Cyclopropyl-CH_3	3H	Singlet	0.9 - 1.1
H-6	Cyclopropyl-CH_2	4H	Complex m	0.2 - 0.6

Comparative Analysis: Solvent Performance

The "product" in this context is the optimized characterization protocol. We compare the standard method ($CDCl_3$) against high-performance alternatives (DMSO-d_6 and Benzene-d_6) to demonstrate superior resolution.

Comparison Table: Solvent Resolution Power

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Feature	Standard ($CDCl_3$)	Alternative A (DMSO-d_6)	Alternative B (Benzene-d_6)
Amine (-NH_2) Signal	Poor. Often invisible or broad due to exchange.	Excellent. Sharp, distinct peak; integrates well.	Moderate. Broad, concentration dependent.
Diastereotopic Split	Low. H-2a/H-2b often overlap into a singlet-like blob.	High. Clear separation of AB quartet.	Maximum. ASIS effect expands the aliphatic region.
Cyclopropyl Region	Crowded. Overlap with grease/water peaks common.	Clear. Distinct from solvent residual.	Shifted. Ring current effects separate ring protons.
Water Interference	High (1.56 ppm overlaps with aliphatics).	Low (3.33 ppm overlaps with Methoxy).	Negligible (0.4 ppm).

Performance Verdict

- For Routine Purity Check:$CDCl_3$ is acceptable but prone to integration errors in the 0.8–1.2 ppm range due to overlapping methyl signals.
- For Structural Validation (The Winner):Benzene-d_6 (C_6D_6). The aromatic solvent-induced shift (ASIS) interacts with the lone pairs on the amine and ether oxygen, causing significant differential shielding. This "spreads out" the spectrum, allowing the precise calculation of coupling constants (

) for the diastereotopic methylene protons, which is the definitive proof of the quaternary center's integrity.

Detailed Experimental Protocol

To achieve the resolution described above, follow this self-validating protocol.

Step 1: Sample Preparation[5]

- Mass: Weigh 10–15 mg of the amine oil/solid.

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- Solvent: Add 0.6 mL of Benzene-d_6 (99.8% D) or DMSO-d_6 (if Benzene is unavailable).
  - Note: If using $CDCl_3$, add 1-2 drops of D_2O after the first scan to identify exchangeable -NH_2 protons (they will disappear).
- Tube: Use a high-precision 5mm NMR tube (e.g., Wilmad 507-PP) to minimize shimming errors.

Step 2: Acquisition Parameters (400 MHz+)

- Pulse Sequence:zg30 (30° pulse angle) for quantitative integration.
- Relaxation Delay (D1): Set to 5.0 seconds.
  - Reasoning: The quaternary methyl and cyclopropyl methyl protons have long T1 relaxation times. A short D1 will suppress their integration, leading to a false calculation of purity.
- Scans (NS): 16 (Routine) or 64 (High-res).
- Spectral Width: -1 to 12 ppm.

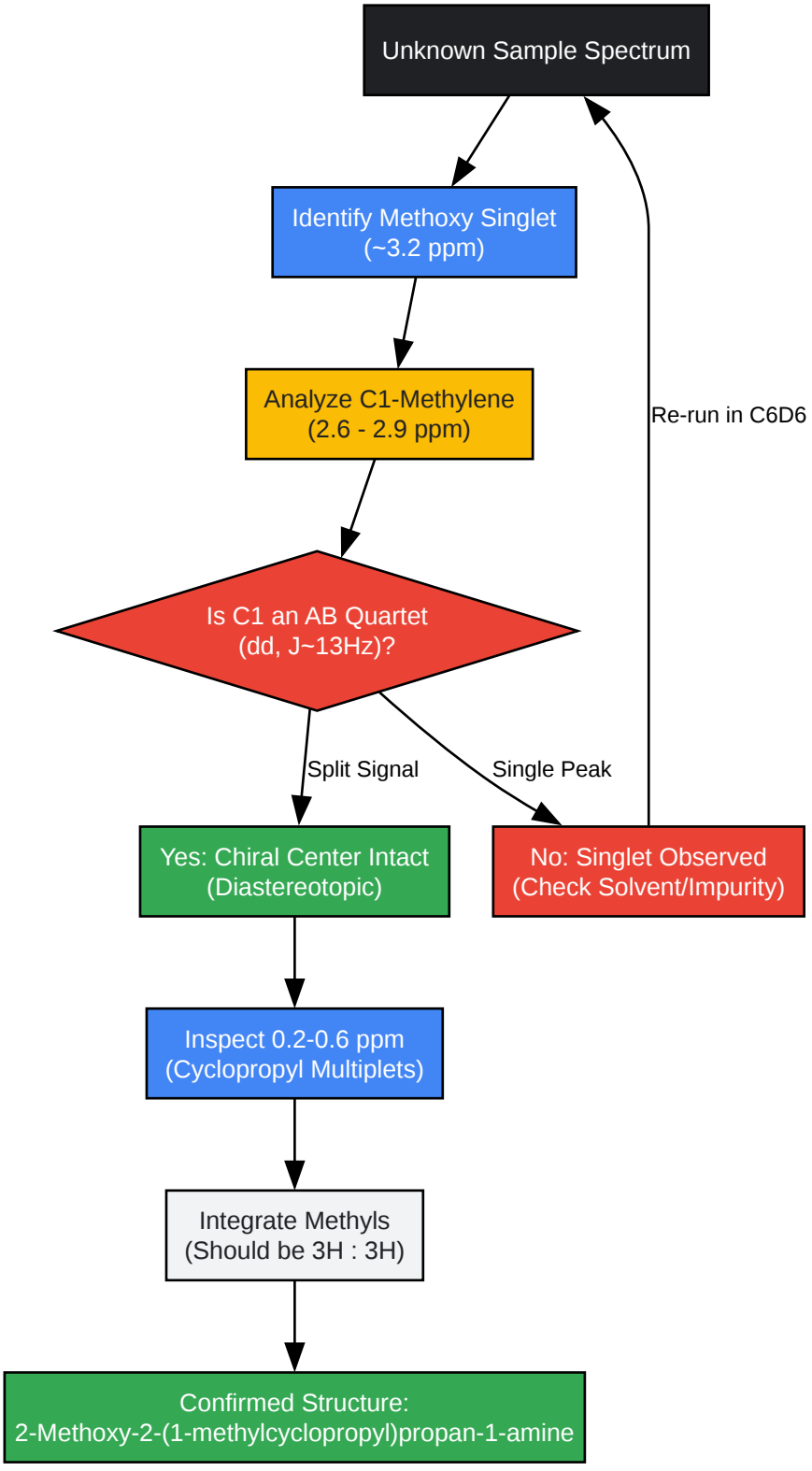
Step 3: Processing Logic

- Apodization: Apply Exponential Multiplication (EM) with LB = 0.3 Hz.
- Phasing: Manual phasing is critical for the diastereotopic AB system. Auto-phasing often distorts the "roof effect" of the multiplet.
- Baseline Correction: Apply Bernstein polynomial (order 1) to flatten the baseline around the cyclopropyl region (0-1 ppm).

Visualization of Characterization Workflow

The following diagram illustrates the logical flow for assigning signals in this complex molecule, distinguishing it from non-chiral impurities.

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Caption: Logical decision tree for validating the quaternary chiral center via 1H NMR.

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Expected Data & Validation Criteria

When analyzing your spectrum, use these reference ranges (based on predicted shifts and analog data) to validate your product.

Assignment	Shift (δ) [$CDCl_3$]	Multiplicity	Coupling ( )	Notes
Cyclopropyl Ring (CH_2)	0.25 – 0.60	Multiplet (m)	-	Complex higher-order coupling due to chirality.
Cyclopropyl-CH_3	0.95 – 1.05	Singlet (s)	-	Sharp singlet.
C2-CH_3	1.10 – 1.20	Singlet (s)	-	Deshielded slightly by O/N proximity.
-NH_2	1.2 – 1.6	Broad (br)	-	Wanders with concentration/water content.
C1-H (Ha)	2.65	Doublet of Doublets (dd)	Hz	Part A of AB system.
C1-H (Hb)	2.82	Doublet of Doublets (dd)	Hz	Part B of AB system.
-OCH_3	3.25	Singlet (s)	-	Diagnostic peak for quantification.

Troubleshooting: Common Impurities

- Non-methylated analog: If the singlet at ~1.0 ppm is missing and the cyclopropyl region integrates to 5H instead of 4H, you have the des-methyl impurity.
- Regioisomer (Ether shift): If the methoxy signal shifts to ~3.5-3.6 ppm, the ether may be on the primary carbon (1-methoxy-...).

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